

# Cyanamide-15N2 chemical properties and structure

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## Compound of Interest

Compound Name: Cyanamide-15N2

Cat. No.: B12056947

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## Cyanamide-15N2: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Cyanamide ( $\text{CH}_2\text{N}_2$ ), a molecule of significant interest in various scientific domains, serves as a versatile building block in organic synthesis and plays a crucial role in agricultural and pharmaceutical industries.<sup>[1]</sup> The isotopically labeled form, **Cyanamide-15N2** ( $[\text{}^{15}\text{NH}_2]\text{C}\equiv\text{}^{15}\text{N}$ ), where both nitrogen atoms are the heavy isotope  $^{15}\text{N}$ , is an invaluable tool for mechanistic studies, metabolic tracing, and advanced analytical applications. This technical guide provides an in-depth overview of the chemical properties, structure, and experimental methodologies related to **Cyanamide-15N2**, with a focus on its application in studying enzyme inhibition pathways.

### Chemical Properties and Structure

**Cyanamide-15N2** is a white, crystalline solid that is highly soluble in water and polar organic solvents.<sup>[1][2]</sup> The molecule exists in two tautomeric forms, with the  $\text{N}\equiv\text{C}-\text{NH}_2$  form being the dominant species over the carbodiimide form ( $\text{HN}=\text{C}=\text{NH}$ ). The presence of the  $^{15}\text{N}$  isotope does not significantly alter the chemical reactivity but provides a distinct spectroscopic signature, making it ideal for tracer studies.

**Table 1: General and Physical Properties of Cyanamide-15N2**

Property	Value	Reference(s)
Chemical Formula	H <sub>2</sub> <sup>15</sup> N <sub>2</sub> C	[2]
Molecular Weight	44.03 g/mol	[2]
Isotopic Purity	Typically ≥98 atom % <sup>15</sup> N	[2]
Appearance	White crystalline solid	[1]
Melting Point	44 °C (decomposes)	
Boiling Point	260 °C (decomposes)	
Solubility	Highly soluble in water (85 g/100 mL at 25°C)	
SMILES String	[15NH2]C#[15N]	[2]
InChI Key	XZMCDFFZZKTWFGF-SUEIGJEOSA-N	[2]

**Table 2: Structural Parameters of Cyanamide**

Note: Data is for the non-isotopically labeled cyanamide, but is expected to be very similar for **Cyanamide-15N2**.

Parameter	Value	Reference(s)
Bond Length C≡N	1.159 Å	[3]
Bond Length C-N	1.347 Å	
Bond Length N-H	1.006 Å	
Bond Angle N-C-N	178.2°	[4]
Bond Angle H-N-H	112.7°	
Bond Angle C-N-H	114.0°	

## Spectroscopic Data

The introduction of  $^{15}\text{N}$  nuclei significantly impacts the spectroscopic properties of cyanamide, providing a powerful tool for its identification and for studying its interactions.

**Table 3: Spectroscopic Data for Cyanamide- $^{15}\text{N}_2$**

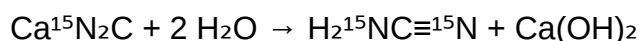
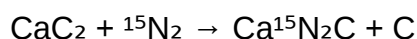
Spectroscopic Technique	Key Features	Reference(s)
$^{15}\text{N}$ NMR	Two distinct signals are expected for the amino and cyano nitrogens. The chemical shifts are sensitive to the electronic environment. Estimated shifts relative to liquid $\text{NH}_3$ are in the range of 0-90 ppm for the amino group and 225-240 ppm for the nitrile group.	[5][6]
Infrared (IR) Spectroscopy	The $\text{C}\equiv\text{N}$ stretching vibration is a strong absorption, typically found in the $2260 - 2220\text{ cm}^{-1}$ region. The N-H stretching of the primary amine appears around $3500 - 3300\text{ cm}^{-1}$ .	[7][8]
Mass Spectrometry (EI)	The molecular ion peak will be observed at $m/z = 44$ . Fragmentation patterns will show characteristic losses of $^{15}\text{NH}_2$ and other fragments, allowing for structural elucidation.	[1][9]
Rotational Spectroscopy	Rotational constants for $\text{H}_2^{15}\text{NCN}$ and $\text{H}_2\text{NC}^{15}\text{N}$ have been determined, allowing for precise structural analysis in the gas phase.	[10]

## Experimental Protocols

### Synthesis of Cyanamide- $^{15}\text{N}_2$

While numerous methods exist for the synthesis of cyanamides, a common approach for isotopic labeling involves the use of  $^{15}\text{N}$ -labeled ammonia. The following is a generalized protocol adapted from established synthetic routes.[\[11\]](#)

Reaction Scheme:



Materials:

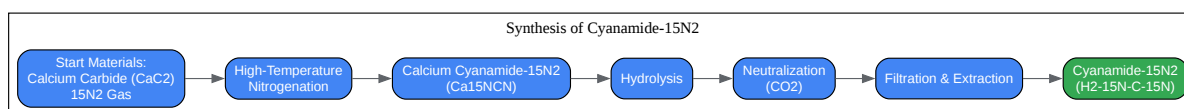
- Calcium Carbide ( $\text{CaC}_2$ )
- $^{15}\text{N}_2$  gas (isotopic purity  $\geq 98\%$ )
- Anhydrous, inert solvent (e.g., dioxane)
- Water ( $\text{H}_2\text{O}$ )
- Carbon Dioxide ( $\text{CO}_2$ ) (for neutralization)
- Standard laboratory glassware and high-temperature furnace

Procedure:

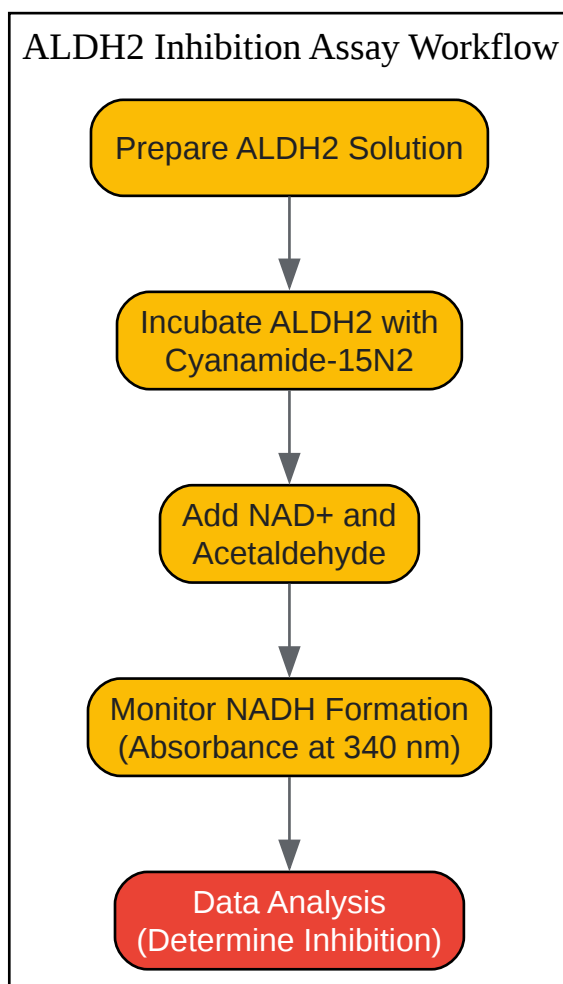
- Synthesis of Calcium Cyanamide- $^{15}\text{N}_2$ : Place calcium carbide in a high-temperature reaction vessel. Heat the vessel to approximately  $1100^\circ\text{C}$  under a stream of  $^{15}\text{N}_2$  gas. The nitrogen will react with the calcium carbide to form calcium cyanamide- $^{15}\text{N}_2$ .
- Hydrolysis to Cyanamide- $^{15}\text{N}_2$ : Carefully add the resulting calcium cyanamide- $^{15}\text{N}_2$  to water in a well-ventilated fume hood. The calcium cyanamide will react with water to produce Cyanamide- $^{15}\text{N}_2$  and calcium hydroxide.

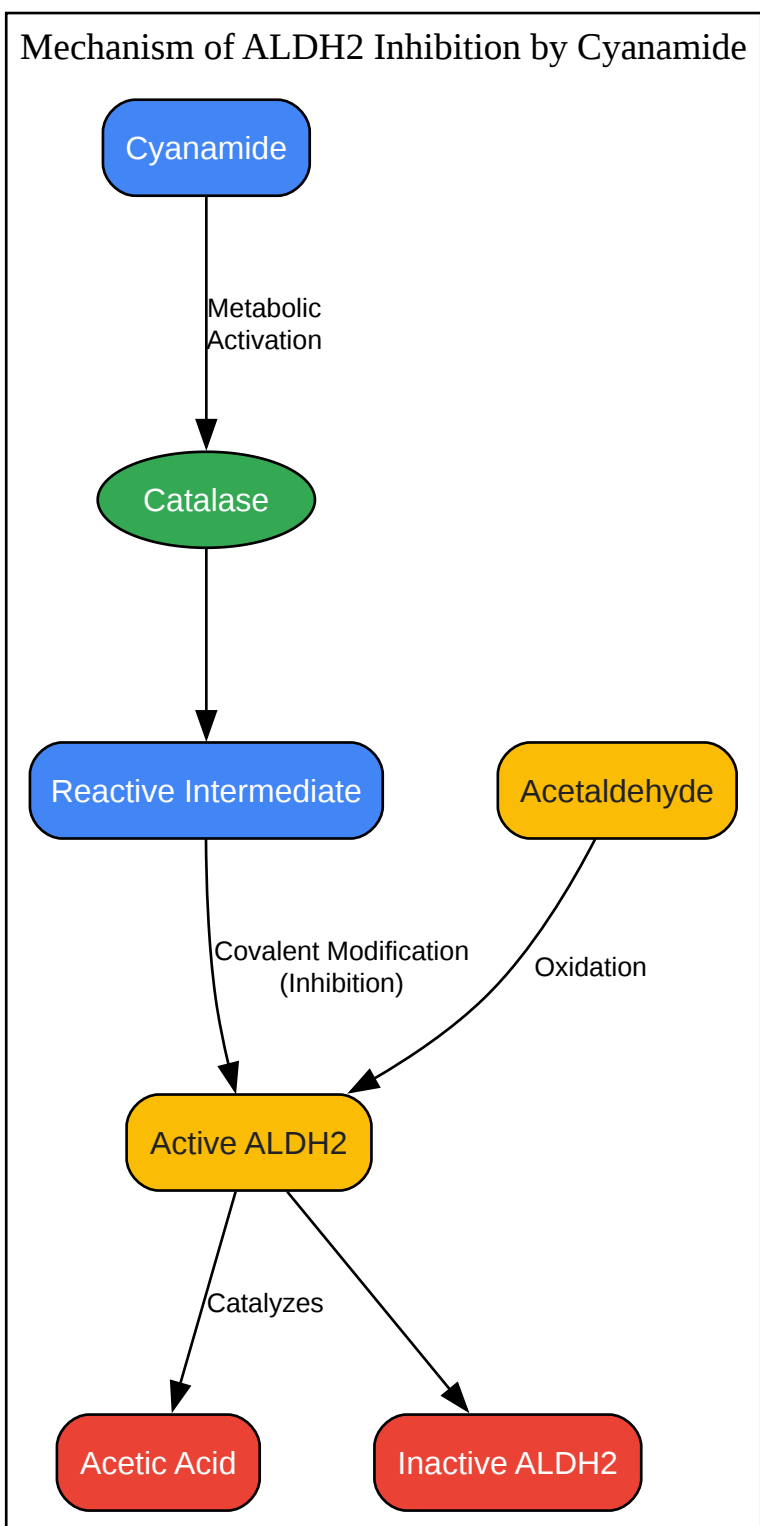
- **Neutralization and Extraction:** Neutralize the reaction mixture with a stream of carbon dioxide to precipitate the calcium as calcium carbonate.
- **Purification:** Filter the mixture to remove the solid precipitate. The aqueous solution containing Cyanamide- $^{15}\text{N}_2$  can be used directly or the cyanamide can be extracted into an organic solvent and purified by crystallization or chromatography.

A visual representation of a generalized synthetic workflow is provided below.



### ALDH2 Inhibition Assay Workflow





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